

Flurazole safety data sheet and handling

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Compound Focus: Flurazole

CAS No.: 72850-64-7

Cat. No.: S602702

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Flurazole Chemical Identity

The table below summarizes the core chemical information for **Flurazole**.

Property	Description
CAS No.	72850-64-7 [1] [2]
IUPAC Name	benzyl 2-chloro-4-(trifluoromethyl)-1,3-thiazole-5-carboxylate [1] [2]
Synonyms	Flurazole, MON 4606 [2]
Molecular Formula	C ₁₂ H ₇ ClF ₃ NO ₂ S [1] [2]
Molecular Weight	321.70 g/mol [1] [2]
Pesticide Type	Herbicide safener [2]

Physicochemical & Environmental Fate Data

The following table presents available data on the physical properties and environmental fate of **Flurazole**. Please note that some of this data is from unverified sources [2].

Property	Value	Condition / Notes
Melting Point	52 °C [1]	-
Boiling Point	413.6 °C [1]	at 760 mmHg
Flash Point	203.9 °C [1]	-
Density	1.488 g/cm ³ [1] (or 0.96 [2])	Unverified data [2]
Vapour Pressure	3.90 x 10 ⁻² mPa [2]	at 20 °C, Low volatility
Water Solubility	0.5 mg/L [2]	at 20 °C, pH 7; Low
Octanol-Water Partition Coefficient (Log P)	4.17230 [1]	Indicates potential to bioaccumulate

Toxicity and Ecotoxicity Hazard Summary

Flurazole appears to have low acute toxicity based on the limited data available, as summarized below.

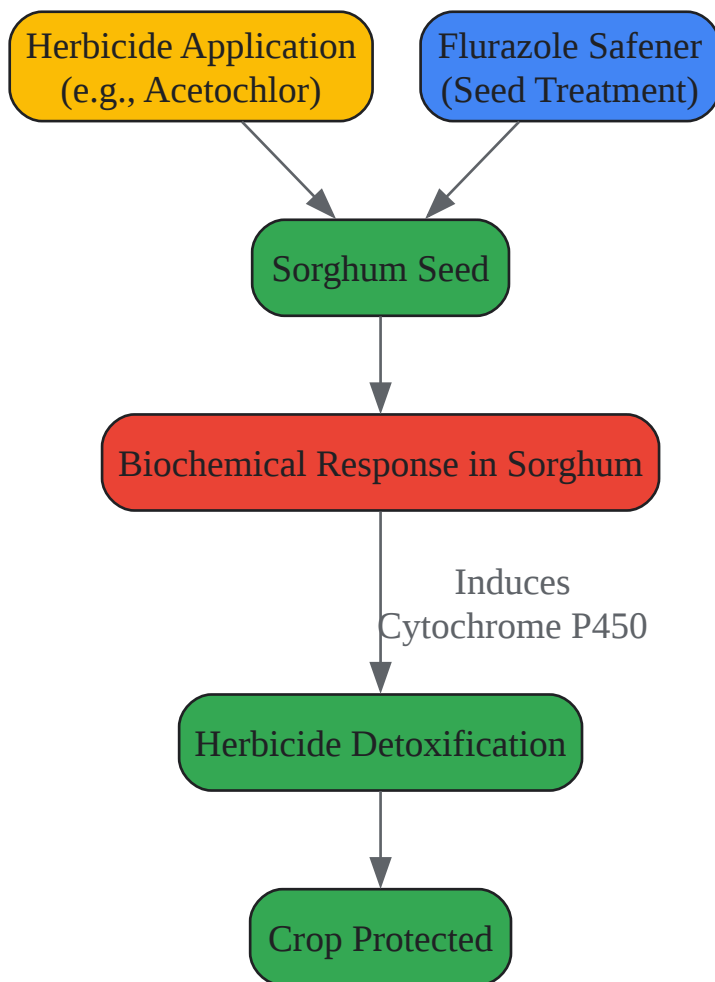
Organism / Test	Effect / Value	Notes
Mammals (Rat)	Acute oral LD ₅₀ > 5000 mg/kg [2]	Low acute toxicity
Birds (Quail)	Acute LD ₅₀ > 2510 mg/kg [2]	Low acute toxicity
General Safety	Low toxicity by ingestion; emits toxic vapors of SO _x , NO _x , F ⁻ , and Cl ⁻ when heated to decomposition [1]	-

Mechanism of Action and Use

Flurazole is a herbicide safener used primarily in grain sorghum (*Sorghum bicolor*) to protect the crop from injury caused by certain herbicides like alachlor, metolachlor, and acetochlor [2] [3]. It is typically applied as a seed treatment [2].

Its mode of action involves **enhancing cytochrome P450-mediated oxidative metabolism** of the herbicide in the crop plant, followed by its subsequent conjugation. This detoxification pathway protects the sorghum while the herbicide remains active against target weeds [2].

The following diagram illustrates this protective mechanism:



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Research and Handling Guidance

While specific analytical protocols for **Flurazole** were not found in the search results, the following points provide general guidance based on standard laboratory practice and the information available.

- **Handling and Storage:** Based on supplier recommendations and its properties, **Flurazole** should be stored in a **cool, dry, and well-ventilated place**, with the container tightly sealed. It should be stored separately from foodstuffs or incompatible materials [1].
- **Experimental Context:** One research study investigated the effects of **Flurazole** on grain sorghum in both laboratory and greenhouse settings. The sorghum seeds were treated with **Flurazole** and grown in nutrient solution or distilled water with the herbicide acetochlor to evaluate the protection of root systems [3]. This suggests that **germination assays and root growth measurements** are relevant experimental methods for studying its safener activity.
- **Analytical Chemistry:** Given its chemical structure, common techniques like **liquid chromatography coupled with mass spectrometry (LC-MS)** would be appropriate for identifying and quantifying **Flurazole**, though specific methods are not provided.

Important Information Gaps and Disclaimer

Critical Notice for Researchers:

- The information presented is **for research and informational purposes only** and is **not a substitute for the official Safety Data Sheet (SDS)**.
- The toxicity and ecotoxicity data are limited, and some physical property data are from **unverified sources** [2].
- You **must obtain the most current SDS directly from a certified chemical supplier** before handling **Flurazole**. The suppliers listed in the search results may be potential sources for this documentation [1].

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References

1. supplier | CasNO.72850-64-7 Flurazole [lookchem.com]
2. (Ref: MON 4606) Flurazole [sitem.herts.ac.uk]

3. [cambridge.org/core/journals/weed-science/article/abs/early-growth...](https://www.cambridge.org/core/journals/weed-science/article/abs/early-growth...) [cambridge.org]

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